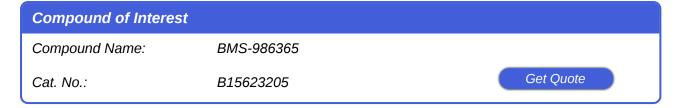


Essential Safety and Operational Guide for Handling BMS-986365

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **BMS-986365**, a potent and selective androgen receptor (AR) degrader. Given its mechanism of action and potential as an anticancer agent, **BMS-986365** should be handled with the same precautions as a cytotoxic compound. Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment.

I. Personal Protective Equipment (PPE)

A thorough risk assessment should precede any handling of **BMS-986365** to ensure the appropriate level of personal protection. The following table summarizes the recommended PPE.



PPE Category	ltem	Specifications and Recommendations
Hand Protection	Double Gloving with Chemotherapy-Rated Gloves	Wear two pairs of powder-free nitrile gloves that meet the ASTM D6978 standard. Change gloves immediately if contaminated, torn, or punctured. Do not wear gloves outside of the designated handling area.
Body Protection	Disposable, Impermeable Gown	A disposable, back-closing gown made of a low-permeability fabric is required. Cuffs should be elastic or knit to ensure a snug fit around the inner glove.
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are mandatory at all times. In addition, a full-face shield is required when there is a risk of splashes or aerosol generation, such as during solution preparation or transfers.
Respiratory Protection	N95 Respirator or Higher	An N95 respirator is the minimum requirement when handling the solid compound to prevent inhalation of aerosolized particles. For procedures with a high potential for aerosol generation, a powered airpurifying respirator (PAPR) may be necessary.



II. Handling Procedures

A. Engineering Controls

All procedures involving the handling of solid or concentrated solutions of **BMS-986365** must be performed in a designated containment primary engineering control (C-PEC), such as a certified Class II Biological Safety Cabinet (BSC) or a containment ventilated enclosure (CVE). The work area should be maintained under negative pressure relative to the surrounding environment to prevent the escape of contaminants.[1]

B. Weighing and Reconstitution

- Preparation: Before starting, ensure the C-PEC is clean and decontaminated. Gather all necessary equipment, including a calibrated scale, spatulas, weighing paper, and solvent.
- Weighing: Carefully weigh the solid BMS-986365 within the C-PEC. Use gentle motions to avoid creating airborne dust.
- Reconstitution: Add the solvent to the solid compound slowly and carefully to avoid splashing. Cap the vial securely and mix gently until the solid is completely dissolved.

C. General Handling

- Always work within the designated handling area.
- Use Luer-lock syringes and needles to prevent accidental disconnection and leakage.
- Avoid skin contact and inhalation of the compound.[2]
- Do not eat, drink, or store food in the handling area.
- Wash hands thoroughly with soap and water before and after handling the compound, even
 if gloves were worn.

III. Disposal Plan

All waste generated from the handling of **BMS-986365** is considered hazardous and must be disposed of accordingly.



Waste Type	Disposal Procedure
Solid Waste	All disposables contaminated with BMS-986365 (e.g., gloves, gowns, weighing paper, pipette tips) must be placed in a clearly labeled, sealed, yellow "Trace Chemotherapy" or "Cytotoxic Waste" container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container for chemical waste. Do not pour down the drain.
Sharps	Needles, syringes, and other contaminated sharps must be disposed of in a puncture-resistant sharps container designated for chemotherapy waste.

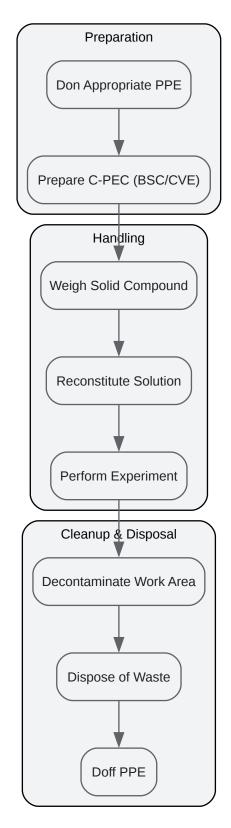
IV. Spill Management

In the event of a spill, immediately alert others in the area and evacuate if necessary. A spill kit specifically for cytotoxic drugs should be readily available.

- Containment: Cordon off the spill area.
- PPE: Don the appropriate PPE, including double gloves, a disposable gown, eye/face protection, and a respirator.
- Cleanup:
 - Liquids: Use absorbent pads from the spill kit to soak up the liquid.
 - Solids: Carefully cover the powder with damp absorbent pads to avoid generating dust.
- Decontamination: Clean the spill area with a suitable decontaminating agent (e.g., 70% isopropyl alcohol), followed by a detergent solution, and then water.
- Disposal: All materials used for cleanup must be disposed of as cytotoxic waste.[2]



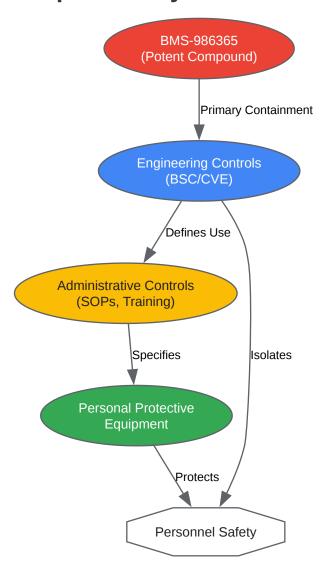
Visual Guides Experimental Workflow for Handling BMS-986365



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Caption: Workflow for safe handling of BMS-986365.

Logical Relationship of Safety Controls



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Caption: Hierarchy of safety controls for handling potent compounds.

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